

Phenyltrimethylammonium Chloride: A Technical Guide to Safe Handling for Researchers

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Compound of Interest

Compound Name: *Phenyltrimethylammonium chloride*

Cat. No.: *B087048*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the safety data and handling procedures for **Phenyltrimethylammonium chloride** (CAS No. 138-24-9). The information is compiled and synthesized from various Safety Data Sheets (SDS) to ensure a thorough understanding of the risks and necessary precautions when working with this compound.

Chemical Identification and Physical Properties

Phenyltrimethylammonium chloride, with the molecular formula $C_9H_{14}ClN$, is also known as (N,N,N)-Trimethylanilinium chloride or Trimethylphenylammonium chloride.^{[1][2]} It is a quaternary ammonium salt that typically appears as a white to off-white or blue-gray crystalline powder.^{[1][3]} This compound is freely soluble in water.^{[3][4]}

Table 1: Physical and Chemical Properties

Property	Value	References
Molecular Weight	171.67 g/mol	[2] [5] [6]
Appearance	White to almost white/blue-gray crystalline powder	[1] [3] [5]
Melting Point	235 - 248 °C (may sublime)	[3] [4] [7]
Solubility	Freely soluble in water	[3] [4]
pH (2.0% w/v solution in water)	4.7 - 6.8	[3]
Hygroscopicity	Hygroscopic (absorbs moisture from the air)	[1]

Hazard Identification and Classification

Phenyltrimethylammonium chloride is classified as a hazardous substance. It is toxic if swallowed or in contact with skin and causes irritation to the eyes, skin, and respiratory tract.[\[1\]](#)[\[5\]](#)[\[6\]](#)

Table 2: GHS Hazard Classification

Hazard Class	Category	Hazard Statement	References
Acute Toxicity, Oral	Category 3	H301: Toxic if swallowed	[2] [6] [8]
Acute Toxicity, Dermal	Category 3	H311: Toxic in contact with skin	[2] [6] [8]
Eye Irritation	Category 2	Causes eye irritation	[1]
Skin Irritation	Category 2	Causes skin irritation	[1]
Respiratory Tract Irritation	-	Causes respiratory tract irritation	[1]
Chronic Aquatic Toxicity	Category 3	H412: Harmful to aquatic life with long lasting effects	[8]

Signal Word: Danger[6]

Safe Handling and Storage Protocols

Proper handling and storage are crucial to minimize exposure and ensure safety in the laboratory.

Personal Protective Equipment (PPE)

A comprehensive set of PPE should be worn at all times when handling **Phenyltrimethylammonium chloride**.

Table 3: Recommended Personal Protective Equipment

Protection Type	Specification	References
Eye/Face Protection	Chemical safety goggles or glasses compliant with OSHA's 29 CFR 1910.133 or European Standard EN166.	[1][2]
Skin Protection	Wear appropriate protective gloves and clothing to prevent skin exposure.	[1][2]
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced.	[1]

Engineering Controls

Engineering controls are the primary line of defense in minimizing exposure.

- Ventilation: Use with adequate ventilation to keep airborne concentrations low.[1] Facilities should be equipped with a safety shower and an eyewash station.[1]

- Containment: Handle the product in a closed system or provide appropriate exhaust ventilation.[9]

Handling Procedures

- Wash thoroughly after handling.[1]
- Avoid contact with eyes, skin, and clothing.[1]
- Minimize dust generation and accumulation.[1]
- Do not eat, drink, or smoke when using this product.[4][5]
- Remove contaminated clothing and wash it before reuse.[1]

Storage Conditions

- Store in a cool, dry, well-ventilated place.[1][9]
- Keep the container tightly closed.[1][5]
- Protect from moisture as the compound is hygroscopic.[1][5]
- Store away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[1][3][4]

Emergency Procedures

In the event of an emergency, immediate and appropriate action is critical.

Table 4: First Aid Measures

Exposure Route	First Aid Procedure	References
Eye Contact	Flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical aid.	[1]
Skin Contact	Get medical aid immediately. Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes.	[1]
Ingestion	Get medical aid immediately. Wash mouth out with water.	[1]
Inhalation	Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid.	[1]

Spills and Leaks

- Evacuate unnecessary personnel.[4][5]
- Use proper personal protective equipment as indicated in Section 3.1.[1]
- Vacuum or sweep up the material and place it into a suitable disposal container.[1]
- Avoid generating dusty conditions.[1]
- Provide ventilation.[1]
- Prevent entry into sewers and public waters.[4]

Disposal Considerations

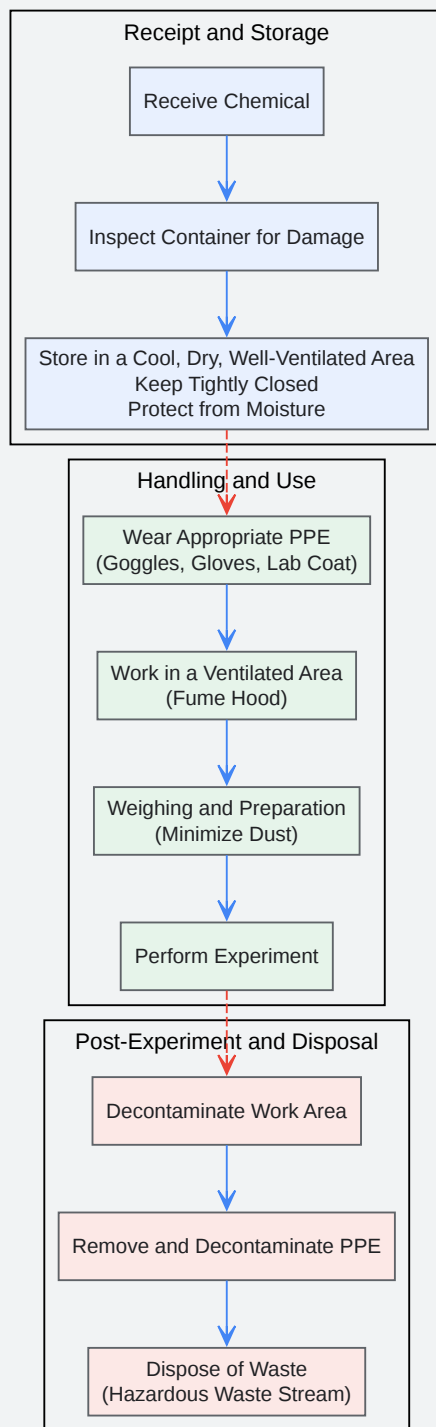
Dispose of this material and its container to a hazardous or special waste collection point, in accordance with local, regional, national, and/or international regulations.^[4] Dissolve or mix the material with a combustible solvent and burn in a chemical incinerator equipped with an afterburner and scrubber.^[10]

Experimental Workflow and Handling Logic

The following diagram illustrates the logical workflow for safely handling

Phenyltrimethylammonium chloride from receipt to disposal.

Safe Handling Workflow for Phenyltrimethylammonium Chloride

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Caption: Logical workflow for handling **Phenyltrimethylammonium chloride**.

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